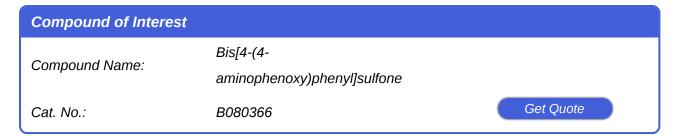


Structure-property relationship of polyimides from BAPS and its isomers

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A comprehensive analysis of the structure-property relationships of polyimides derived from bis(aminophenoxy)phenylene (BAPS) isomers reveals significant variations in their thermal, mechanical, dielectric, and solubility characteristics. The isomeric attachment of the aminophenoxy groups to the central phenyl ring dictates the polymer chain's geometry, packing efficiency, and intermolecular interactions, thereby influencing the macroscopic properties of the resulting polyimides. This guide provides a comparative overview of these properties, supported by experimental data and detailed methodologies.

Influence of BAPS Isomerism on Polyimide Properties

The spatial arrangement of the ether and amino linkages in BAPS isomers—typically para (p), meta (m), and ortho (o) substitutions—directly impacts the flexibility and linearity of the polyimide backbone. Generally, polyimides synthesized from para-isomers exhibit higher thermal stability and mechanical strength due to their rigid, linear structures that facilitate dense chain packing and strong intermolecular forces.[1][2] Conversely, meta- and ortho-isomers introduce kinks and bends in the polymer chain, leading to less efficient packing, increased free volume, and consequently, enhanced solubility and lower glass transition temperatures.[3][4]

Comparative Performance Data



The following tables summarize the key performance indicators of polyimides synthesized from different BAPS isomers when reacted with a common dianhydride, pyromellitic dianhydride (PMDA), unless otherwise specified.

Table 1: Thermal Properties of PMDA-BAPS Polyimides

BAPS Isomer	Glass Transition Temperature (Tg) (°C)	5% Weight Loss Temperature (Td5) (°C)	Coefficient of Thermal Expansion (CTE) (ppm/K)
p-BAPS	452[1]	550[1]	2.89[2]
m-BAPS	-	-	6.39 (40-100°C), 49.52 (150-300°C)[2]

Note: Data for m-BAPS with PMDA was limited in the searched literature. The CTE values for m-BAPS are from a study using a different dianhydride but illustrate the trend of higher CTE for meta-isomers.

Table 2: Mechanical Properties of PMDA-BAPS Polyimides

BAPS Isomer	Tensile Strength (MPa)	Tensile Modulus (GPa)	Elongation at Break (%)
p-BAPS	168[1]	5.2[1]	-
m-BAPS	-	-	-

Note: Comprehensive mechanical property data for a direct comparison of PMDA-BAPS isomers was not available in the provided search results. The data for p-BAPS is from a study optimizing film performance.

Table 3: Dielectric Properties of BAPS-based Polyimides (at 1 MHz)



BAPS Isomer (with Dianhydride)	Dielectric Constant (Dk)	Dielectric Loss (Df)
4,4'-BAPS (with DSDA)	-	-
p-BAPS (with BPDA)	-	-
m-BAPS (with BPDA)	-	-

Note: Specific dielectric data for BAPS isomers was not explicitly found in the search results. However, it is generally observed that polyimides with less regular structures, such as those from meta-isomers, may exhibit lower dielectric constants due to reduced chain packing.[5]

Table 4: Solubility of BAPS-based Polyimides

BAPS Isomer	NMP	DMAc	DMSO	m-cresol
Polyimides from 1,2-diamines	Soluble	Soluble	Soluble	Soluble
Polyimides from 1,4-diamines	Insoluble/Partiall y Soluble	Insoluble/Partiall y Soluble	Insoluble/Partiall y Soluble	Insoluble/Partiall y Soluble

Note: This table reflects a general trend observed for polyimides based on isomeric diamines. [3][4] Polyimides derived from diamines with less linear structures (analogous to meta- or ortho-BAPS) tend to have better solubility in organic solvents.[6][7][8][9]

Experimental Protocols Synthesis of Poly(amic acid) and Polyimide Film Formation

A representative two-step polycondensation method is employed for the synthesis of polyimides from BAPS isomers and a dianhydride.[10]

Poly(amic acid) Synthesis: In a dry, nitrogen-purged flask, the BAPS isomer is dissolved in a
polar aprotic solvent such as N-methyl-2-pyrrolidinone (NMP) or N,N-dimethylacetamide
(DMAc).[10] An equimolar amount of the dianhydride is then added portion-wise to the stirred



solution at room temperature. The reaction is continued for 24 hours to yield a viscous poly(amic acid) solution.[10]

• Film Casting and Thermal Imidization: The poly(amic acid) solution is cast onto a clean glass substrate. The cast film is then subjected to a staged thermal curing process in an oven. A typical curing cycle involves heating at 80°C for 5 hours, followed by successive heating at higher temperatures, for instance, 125°C for 2 hours, 150°C for 2 hours, 180°C for 1 hour, 200°C for 1 hour, and finally at 300°C for 30 minutes to complete the conversion of the poly(amic acid) to the corresponding polyimide.[10]

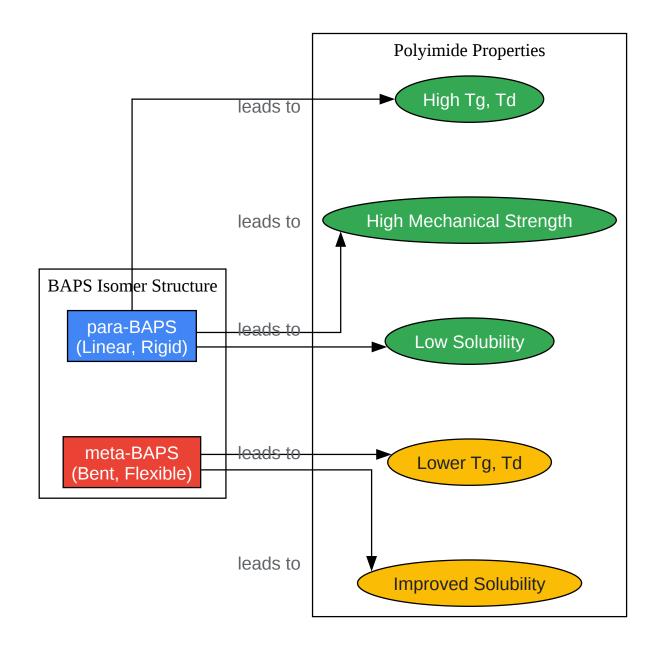
Characterization Techniques

- Thermal Analysis: Glass transition temperatures (Tg) are determined using Differential Scanning Calorimetry (DSC) or Dynamic Mechanical Thermal Analysis (DMTA).[11]
 Thermogravimetric Analysis (TGA) is used to evaluate the thermal stability of the polyimides, typically by determining the temperature at which 5% weight loss (Td5) occurs in a nitrogen atmosphere.[10][11]
- Mechanical Testing: The tensile properties of the polyimide films, including tensile strength, tensile modulus, and elongation at break, are measured using a universal testing machine according to standardized procedures.[1][12]
- Dielectric Analysis: The dielectric constant and dielectric loss are measured over a range of frequencies using an impedance analyzer with a dielectric test fixture.[13][14]
- Solubility Test: The solubility of the polyimide films is qualitatively assessed by observing their dissolution in various organic solvents at room temperature and upon heating.[6]

Visualizing Structure-Property Relationships

The following diagrams illustrate the logical flow from monomer structure to polymer properties and a typical experimental workflow.

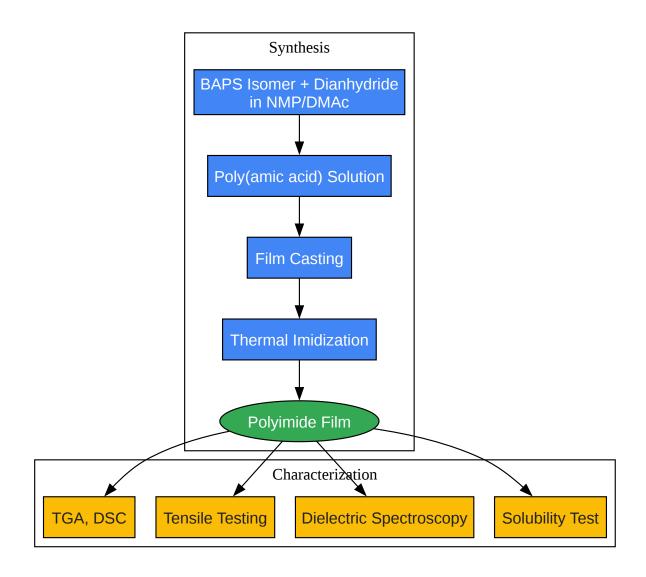




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Caption: Relationship between BAPS isomer structure and polyimide properties.





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Caption: Experimental workflow for polyimide synthesis and characterization.

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